Preliminary Toxicity Screening of 3-(Methylamino)picolinic Acid: A Technical Guide

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Compound of Interest

Compound Name: *3-(Methylamino)picolinicacid*

Cat. No.: *B15247941*

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Executive Summary

3-(Methylamino)picolinic acid (3-MAPA) represents a specialized subclass of pyridine-2-carboxylic acids, often utilized as a bidentate ligand in organometallic catalysis or as a scaffold in medicinal chemistry. While its parent compound, picolinic acid, is an endogenous tryptophan metabolite with a well-documented safety profile at physiological levels, the introduction of a methylamino group at the C3 position alters its steric and electronic properties.

This guide outlines a rigorous, self-validating screening cascade designed to assess the toxicity profile of 3-MAPA. Unlike standard small-molecule screening, this protocol specifically addresses the metal-chelation liability inherent to picolinic acid derivatives, which often generates false-positive cytotoxicity data in vitro.

Part 1: Compound Characterization & In Silico Prediction

Before initiating wet-lab workflows, the physicochemical boundaries of 3-MAPA must be defined to predict bioavailability and specific organ toxicity risks.

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Structural Context & Read-Across

- Parent Scaffold: Picolinic Acid (CAS: 98-98-6).[1] Known to chelate Zinc (

) and Iron (

). High doses (>500 mg/kg) in rodent models induce neurotoxicity (brain necrosis).
- Closest Analog: 3-Aminopicolinic Acid (CAS: 1462-86-8).[2] Primarily an irritant (Skin/Eye Category 2).[3]
- Target Molecule: 3-(Methylamino)picolinic acid. The

  -methyl group increases lipophilicity (LogP) compared to the primary amine, potentially enhancing Blood-Brain Barrier (BBB) penetration.

In Silico Profiling Protocol

Objective: Determine solubility limits and potential off-target binding (specifically Excitatory Amino Acid Transporters - EAATs).

- Tools: SwissADME (Pharmacokinetics), ProTox-II (Toxicity Endpoints).
- Key Descriptors to Calculate:
  - LogP: Predicted range 0.5 – 1.2 (Optimal for membrane permeability).
  - TPSA (Topological Polar Surface Area): If <90 Å², assume high BBB permeability (Neurotoxicity risk).
  - pKa: Calculate for both the carboxylic acid (~1.0) and the amine (~6.0). This dictates the ionization state at physiological pH (7.4), influencing chelation potency.

Part 2: Cytotoxicity Profiling (The "Chelation Control" Strategy)

Critical Scientific Insight: Picolinic acid derivatives are "conditional toxins." They often kill cells in vitro not by direct target engagement, but by stripping the culture medium of essential transition metals (Zn, Fe, Mn), leading to metalloenzyme failure (e.g., DNA polymerases).

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The Protocol: A standard MTT assay is insufficient. You must run a Metal Rescue Assay to distinguish true toxicity from chelation artifacts.

Experimental Workflow

Cell Lines:

- HepG2 (Human Liver Carcinoma): Primary metabolic screen.
- SH-SY5Y (Neuroblastoma): Neurotoxicity screen (critical due to picolinic acid structural similarity to excitotoxins).

Methodology:

- Seeding: Seed cells at

  cells/well in 96-well plates. Incubate 24h.
- Treatment Arms:
  - Arm A (Standard): 3-MAPA (0.1, 1, 10, 100, 1000 µM).
  - Arm B (Zinc Rescue): 3-MAPA + equimolar

    .
  - Arm C (Iron Rescue): 3-MAPA + equimolar

    .
- Endpoint: MTT or Resazurin reduction assay at 48h.

Data Interpretation:

Observation	Conclusion
Toxicity in Arm A only	**Mechanism is likely** Metal Deprivation **(Artifactual in vitro).**
Toxicity in Arms A, B, & C	Mechanism is Intrinsic Toxicity (True Hit).

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| Toxicity in Arm B > Arm A | Formation of a Toxic Metallo-Complex (Ionophore effect). |

Part 3: Genotoxicity Assessment (Ames Test)

Given the potential for pyridine derivatives to intercalate DNA or generate reactive nitrogen species, a bacterial reverse mutation assay is mandatory.

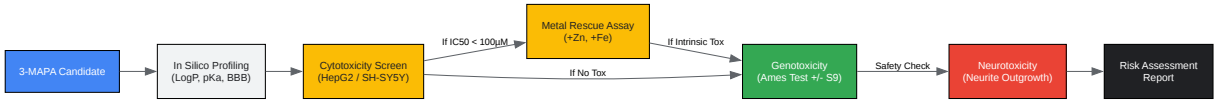
Protocol: OECD 471 Compliant

- Strains:Salmonella typhimurium TA98 (frameshift) and TA100 (base-pair substitution).
- Metabolic Activation: Assays must be performed +/- S9 fraction (rat liver extract) to detect pro-mutagens requiring metabolic activation.
- Dose Range: 5 doses up to 5000 µ g/plate (or limit of solubility).
- Criteria: A 2-fold increase in revertant colonies over vehicle control (DMSO) is considered positive.

Part 4: Mechanistic Visualization & Workflow

The following diagrams illustrate the screening logic and the hypothesized mechanism of action for picolinic acid derivatives.

Screening Workflow



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Caption: Figure 1. Tiered screening cascade for 3-(Methylamino)picolinic acid, prioritizing the differentiation between chelation artifacts and intrinsic toxicity.

Mechanism of Action (Chelation vs. Toxicity)

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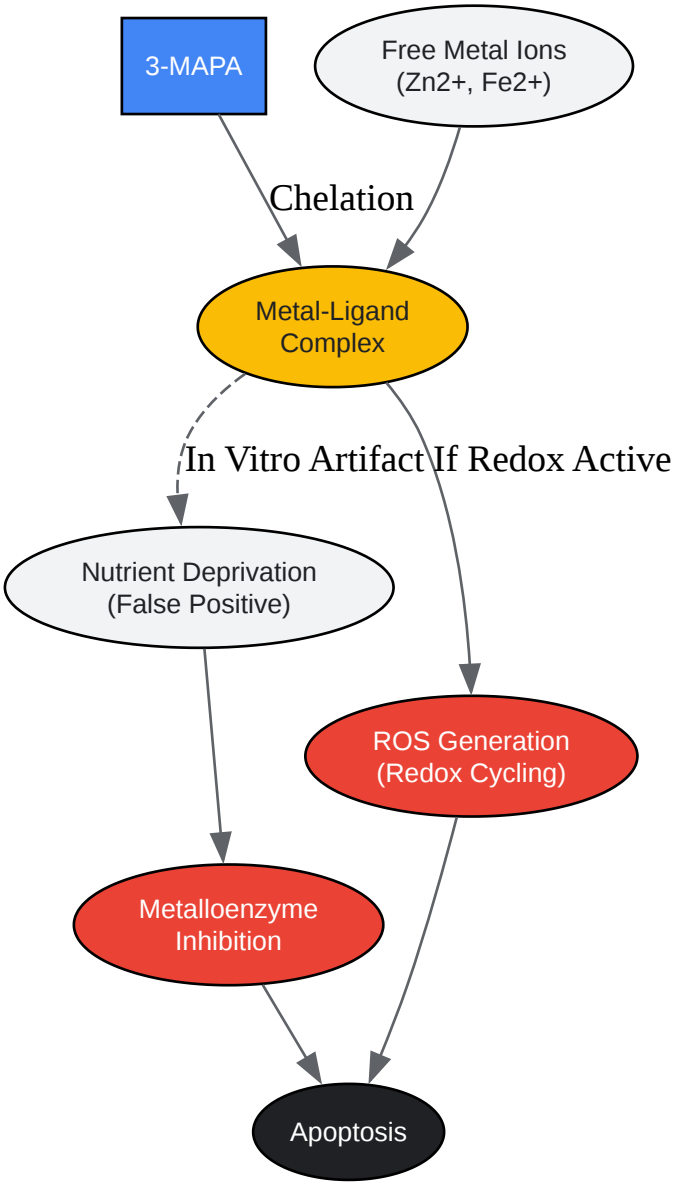

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Caption: Figure 2. Mechanistic pathways of picolinic acid derivatives. Toxicity may arise from metal depletion (artifact) or ROS generation via redox-active complexes.[4]

Part 5: Neurotoxicity & Specific Organ Risks

Because picolinic acid is a structural isomer of nicotinic acid and related to the excitotoxin quinolinic acid, neurotoxicity is the highest specific risk.

Neurite Outgrowth Assay

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- Rationale: To detect sublethal neurotoxicity that affects neuronal connectivity without causing immediate cell death.
- Protocol:
  - Differentiate SH-SY5Y cells with Retinoic Acid (10 µM) for 5 days.
  - Treat with 3-MAPA (sub-cytotoxic dose, e.g., IC10) for 48h.
  - Stain with Tubulin Tracker or anti-

    III-tubulin antibody.
  - Analysis: Use high-content imaging to measure Total Neurite Length and Branch Points.
  - Threshold: >20% reduction in neurite length indicates neurotoxic potential.

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